

Best practices for storing reconstituted Colistin b solution

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Compound of Interest

Compound Name: *Colistin b*

Cat. No.: *B044532*

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Technical Support Center: Colistin Solutions

This technical support center provides guidance on the best practices for storing reconstituted colistin solutions, addressing common issues encountered by researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the recommended diluent for reconstituting lyophilized colistimethate sodium (the prodrug of colistin)?

A1: Lyophilized colistimethate sodium should be reconstituted with Sterile Water for Injection, USP.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) It is recommended to swirl the vial gently during reconstitution to avoid frothing.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Q2: What is the recommended storage temperature for the reconstituted colistin solution?

A2: The reconstituted solution can be stored in a refrigerator at 2°C to 8°C (36°F to 46°F) or at a controlled room temperature of 20°C to 25°C (68°F to 77°F).[\[1\]](#)[\[4\]](#)

Q3: How long is the reconstituted colistin solution stable?

A3: The reconstituted solution is stable for up to 7 days when stored either in the refrigerator or at controlled room temperature.[\[1\]](#)[\[4\]](#)[\[6\]](#) One study showed that a 200 mg/ml solution of reconstituted Coly-Mycin M was stable for at least 7 days at both 4°C and 25°C, with less than

0.1% formation of active colistin.[6][7] Another study demonstrated that a 75 mg/mL solution was stable for up to 24 hours at temperatures ranging from -70°C to 21°C, with less than 1% formation of colistin A and B.[8][9][10]

Q4: What happens to the colistimethate sodium solution over time?

A4: Colistimethate sodium, the inactive prodrug, spontaneously hydrolyzes in aqueous solutions to form the microbiologically active and more toxic compounds, colistin A and **colistin B**.[6][7][8][9][10] This hydrolysis is dependent on both temperature and concentration.[6][7]

Q5: I need to prepare a more diluted solution for my experiment. How should I store it?

A5: Any further diluted infusion solution should be freshly prepared and used within 24 hours. [1][3][4] If immediate use is not possible, it is recommended to store the diluted solution at 4°C, as the formation of colistin is significantly reduced at this temperature.[6][11] Studies have shown that when diluted to 4 mg/ml in glucose (5%) or saline (0.9%), colistimethate sodium hydrolyzes faster at 25°C (less than 4% colistin formed after 48 hours) than at 4°C (0.3% colistin formed).[6][7]

Q6: Can I freeze the reconstituted colistin solution?

A6: Studies have shown that reconstituted colistimethate sodium is stable for up to 24 hours when stored at -20°C and -70°C, with minimal degradation to active colistin.[8][9][10] A single freeze-thaw cycle does not appear to significantly impact the hydrolysis.[12]

Q7: What are the signs of degradation I should look for?

A7: Visually inspect parenteral drug products for particulate matter and discoloration before administration.[4] The lyophilized powder is a white to slightly yellow cake.[1][5] While the formation of active colistin is not visible, adhering to recommended storage times and temperatures is crucial to minimize the concentration of these more toxic breakdown products.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpectedly high toxicity in cell-based assays.	The reconstituted solution may have been stored for too long or at improper temperatures, leading to a higher concentration of active, more toxic colistin.	Prepare a fresh solution from lyophilized powder, ensuring it is used within the recommended timeframe (ideally within 24 hours for diluted solutions).
Variability in experimental results between batches.	Inconsistent storage times or temperatures of the colistin solution can lead to varying concentrations of the active compound.	Standardize the preparation and storage protocol for the colistin solution across all experiments. Always prepare fresh for sensitive applications.
Precipitation or cloudiness in the reconstituted solution.	This is not a commonly reported issue with standard reconstitution procedures. It could indicate contamination or use of an incorrect diluent.	Discard the solution. Reconstitute a new vial using Sterile Water for Injection, USP, ensuring aseptic technique.

Quantitative Data Summary

The stability of reconstituted colistimethate sodium (CMS) is primarily determined by the rate of hydrolysis to active colistin.

Storage Condition	Concentration	Duration	Percent Colistin Formed	Reference
4°C or 25°C	200 mg/ml in Water for Injection	7 days	< 0.1%	[6][7]
21°C, 0°C, -20°C, -70°C	75 mg/ml in Sterile Water	24 hours	< 1.0% (Colistin A/B)	[8][9][10]
4°C	4 mg/ml in 5% Glucose or 0.9% Saline	48 hours	0.3%	[6][7]
25°C	4 mg/ml in 5% Glucose or 0.9% Saline	48 hours	< 4%	[6][7]

Experimental Protocols

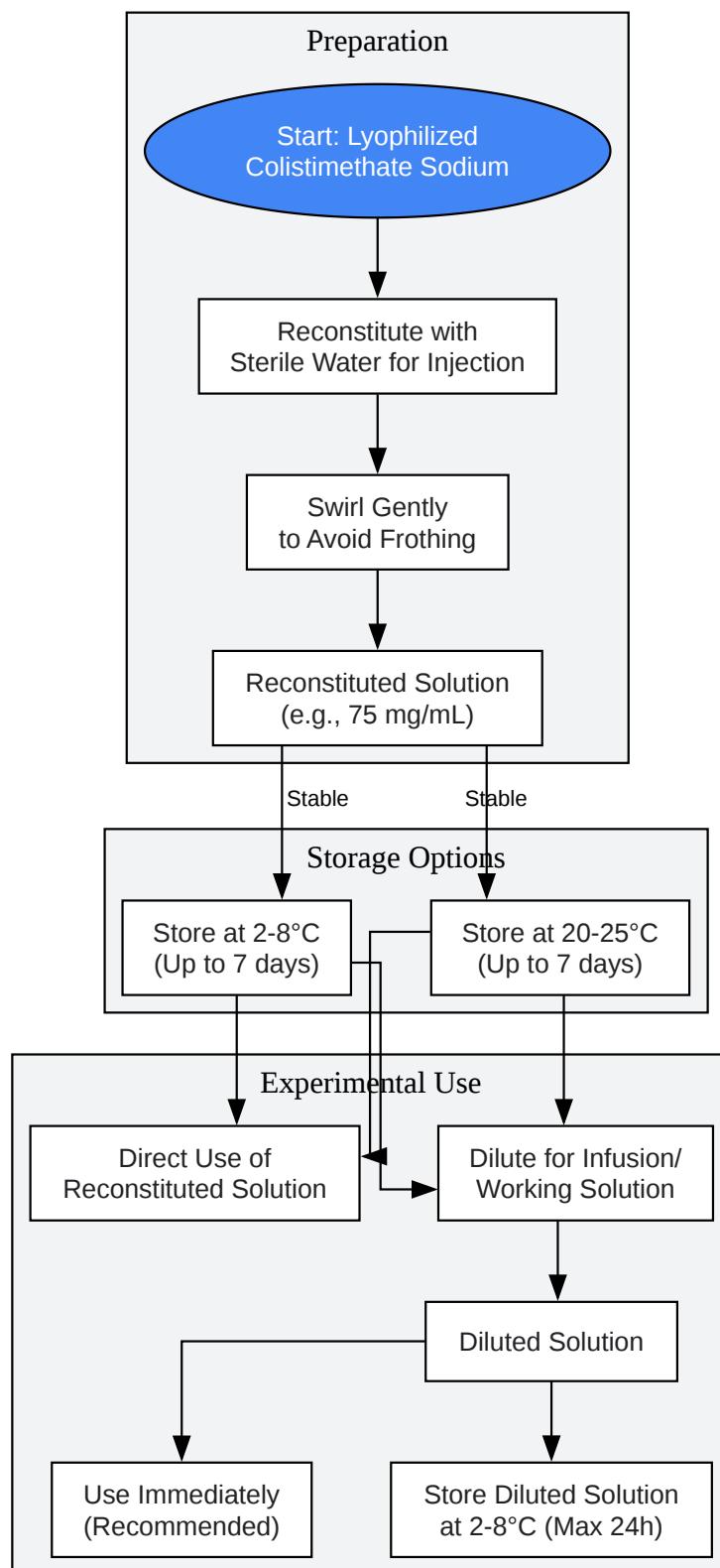
Protocol for Determining Colistin Stability via High-Performance Liquid Chromatography (HPLC)

This protocol outlines a general method for assessing the stability of a reconstituted colistimethate sodium solution by quantifying the formation of active colistin over time.

- Preparation of Reconstituted Solution:
 - Aseptically reconstitute a vial of lyophilized colistimethate sodium with a precise volume of Sterile Water for Injection to achieve a known concentration (e.g., 75 mg/mL).[1][2][3]
 - Gently swirl the vial to ensure complete dissolution without causing frothing.[1][2][3]
- Sample Incubation:
 - Aliquot the reconstituted solution into sterile, sealed vials.
 - Store the aliquots under various temperature conditions (e.g., 4°C, 25°C, -20°C).

- At specified time points (e.g., 0, 24, 48, 72 hours, 7 days), remove an aliquot from each storage condition for analysis.
- HPLC Analysis:
 - Mobile Phase Preparation: Prepare an appropriate mobile phase for separating colistin A and **colistin B**. The specific composition will depend on the column and system used.
 - Standard Preparation: Prepare a series of standard solutions of known concentrations of colistin A and **colistin B** to generate a standard curve.
 - Sample Preparation: Dilute the stored samples to a concentration that falls within the range of the standard curve.
 - Chromatography: Inject the prepared standards and samples into the HPLC system. Use a suitable C18 column and a UV detector set to an appropriate wavelength for detecting colistin.
 - Data Analysis: Integrate the peak areas for colistin A and **colistin B** in the chromatograms of the samples. Use the standard curve to calculate the concentration of colistin A and B in each sample. The percentage of formed colistin can be calculated relative to the initial concentration of colistimethate sodium.

Logical Workflow for Preparation and Storage

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Caption: Workflow for the preparation and storage of reconstituted colistin solution.

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